

Application Notes and Protocols: PD153035 Hydrochloride

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Compound of Interest

Compound Name: PD153035 Hydrochloride

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Introduction

PD153035 Hydrochloride is a potent and highly specific inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.[1][2] It binds competitively to the ATP binding site of the EGFR, effectively blocking its autophosphorylation and downstream signaling pathways.[3] This inhibition of EGFR activity makes PD153035 a valuable tool for studying cellular processes mediated by EGFR, such as cell proliferation, differentiation, and oncogenic transformation.[1][4] These application notes provide detailed protocols for the preparation of PD153035 Hydrochloride stock solutions and its application in cell-based assays.

Data Presentation Chemical and Physical Properties



Property	Value	Source
Synonyms	SU-5271 Hydrochloride, AG- 1517 Hydrochloride, ZM 252868 Hydrochloride	[3][5]
Molecular Formula	C16H15BrClN3O2	[1]
Molecular Weight	396.67 g/mol	[1][5]
Appearance	Crystalline solid	[6]
Purity (by HPLC)	≥98%	[4]

Solubility

Solvent	Solubility	Comments	Source
DMSO	≥3.97 mg/mL (approx. 10 mM)	Gentle warming and/or ultrasonication may be required.	[1][3]
Dimethylformamide (DMF)	~0.16 mg/mL	[6]	
Water	Insoluble	[3]	
Ethanol	Insoluble	[3]	_

Biological Activity

Parameter	Value	Cell Line/System	Source
Ki (EGFR)	6 pM	Cell-free assay	[1][4]
IC50 (EGFR)	25 pM	Cell-free assay	[1][4]
IC ₅₀ (EGF-stimulated receptor autophosphorylation)	14 nM	A431 human epidermoid carcinoma cells	[1][5]
IC50 (Cell Growth Inhibition)	0.22 - 2.5 μΜ	Various EGF receptor- positive cell lines	[3]



Experimental Protocols Preparation of PD153035 Hydrochloride Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **PD153035 Hydrochloride** in DMSO.

Materials:

- PD153035 Hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

Procedure:

- Aseptic Technique: Perform all steps under sterile conditions in a laminar flow hood to prevent contamination.
- Weighing: Carefully weigh the desired amount of PD153035 Hydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.97 mg of the compound (Mass = Molarity × Volume × Molecular Weight).
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the PD153035
 Hydrochloride powder.
 - Vortex the solution thoroughly for 2-5 minutes to facilitate dissolution.
- Warming and Sonication (if necessary):



- o If the compound does not fully dissolve, warm the solution to 37°C for 10-15 minutes.[3]
- Alternatively, or in combination with warming, place the vial in an ultrasonic bath for a few minutes to aid dissolution.
- Sterilization (Optional): If required for your specific application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1][5]
 - When stored as a powder, **PD153035 Hydrochloride** is stable for years at -20°C.[4]

Note on Aqueous Solutions: **PD153035 Hydrochloride** is sparingly soluble in aqueous solutions.[6] To prepare working solutions in aqueous media, dilute the DMSO stock solution into the aqueous buffer or cell culture medium immediately before use. Ensure the final concentration of DMSO is not toxic to the cells (typically <0.5%). We do not recommend storing aqueous solutions for more than one day.[6]

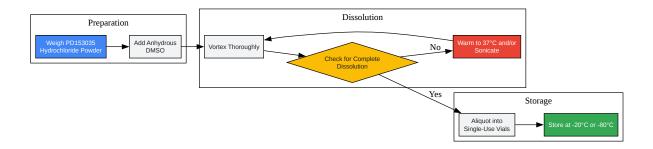
Visualizations

EGFR Signaling Pathway and Inhibition by PD153035

Caption: EGFR signaling pathway and its inhibition by PD153035.

Experimental Workflow for Stock Solution Preparation





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Caption: Workflow for preparing **PD153035 Hydrochloride** stock solution.

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